

"long-term storage conditions for 42-(2-Tetrazolyl)rapamycin"

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Compound of Interest

Compound Name: 42-(2-Tetrazolyl)rapamycin

Cat. No.: B10800657

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Technical Support Center: 42-(2-Tetrazolyl)rapamycin

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage and handling of **42-(2-Tetrazolyl)rapamycin**.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What are the recommended long-term storage conditions for **42-(2-Tetrazolyl)rapamycin**?

A: For optimal stability, **42-(2-Tetrazolyl)rapamycin** should be stored as a powder at -20°C for up to 3 years.^[1] If received as a solid, it is best to store it in a tightly sealed container in a dry environment.

Q2: I need to prepare a stock solution. What solvent should I use and how should I store it?

A: **42-(2-Tetrazolyl)rapamycin** is soluble in DMSO at a concentration of ≥ 130 mg/mL.^[2] For long-term storage of the stock solution, it is recommended to store it at -80°C, which should maintain stability for up to 6 months.^{[1][2][3][4]} For shorter-term storage, aliquots can be kept at -20°C for up to 1 month.^{[1][2][3][4]} To avoid repeated freeze-thaw cycles, it is advisable to prepare single-use aliquots.

Q3: My compound appears clumpy and is difficult to weigh accurately. What could be the cause?

A: This may be due to the hygroscopic nature of the compound, meaning it can absorb moisture from the air.^[2] To prevent this, always handle the solid compound in a dry environment, such as a glove box, and minimize its exposure to the atmosphere.^{[2][3]} Ensure the container is tightly sealed after use.

Q4: I've noticed a decrease in the activity of my **42-(2-Tetrazolyl)rapamycin** solution over time, even when stored at the recommended temperature. What might be happening?

A: Several factors could contribute to a loss of activity. Rapamycin and its analogs are susceptible to degradation. Hydrolysis, particularly in aqueous solutions or in the presence of moisture, can occur.^{[1][5][6][7][8]} Additionally, autoxidation is a known degradation pathway for rapamycin, especially in its amorphous form.^[4] It is also important to use high-quality, anhydrous DMSO for preparing stock solutions, as moisture in the solvent can affect the stability of the compound.^[9]

Q5: Can I store my working solutions in aqueous buffers like PBS?

A: It is not recommended to store **42-(2-Tetrazolyl)rapamycin** in aqueous solutions for extended periods. Rapamycin is known to be unstable in aqueous buffers, with degradation being pH and temperature-dependent.^{[10][11]} Working solutions in aqueous media should be prepared fresh for each experiment to ensure potency.

Q6: What are the visible signs of degradation for **42-(2-Tetrazolyl)rapamycin**?

A: While there may not be obvious visual cues for degradation at the molecular level, any change in the physical appearance of the solid (e.g., discoloration, stickiness) could indicate moisture absorption or degradation. For solutions, the appearance of precipitates that do not redissolve upon warming could suggest insolubility or degradation product formation. The most reliable way to assess degradation is through analytical methods such as HPLC.

Quantitative Data Summary

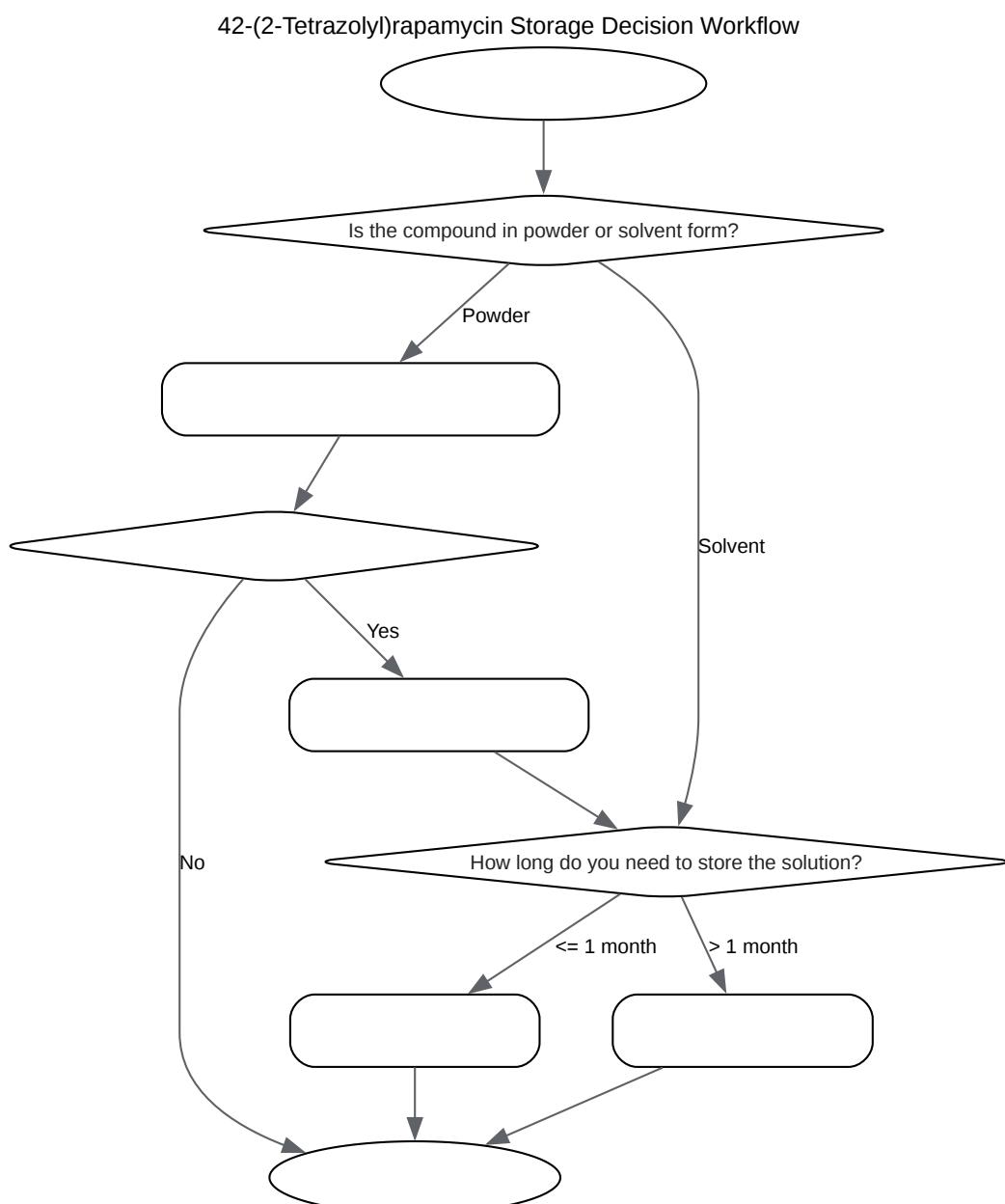
Formulation	Storage Temperature	Storage Duration
Powder	-20°C	3 years [1] [2]
In Solvent (DMSO)	-80°C	6 months [1] [2] [3] [4]
In Solvent (DMSO)	-20°C	1 month [1] [2] [3] [4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

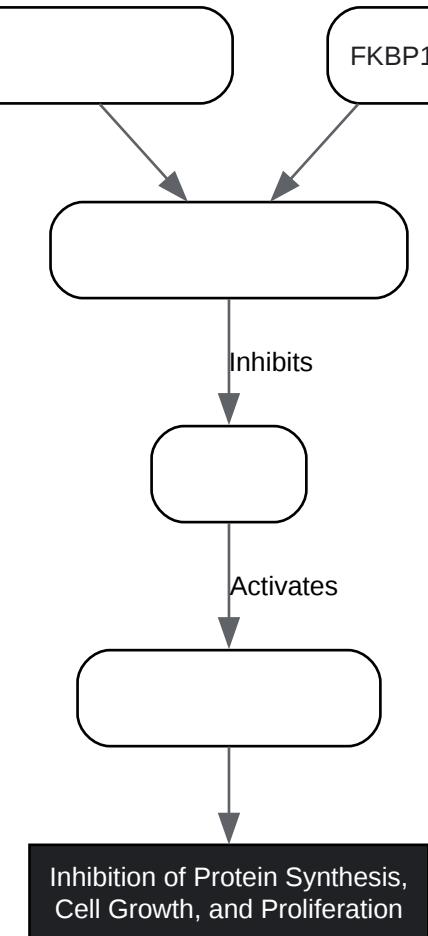
- Materials: **42-(2-Tetrazolyl)rapamycin** (Molecular Weight: 966.21 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure: a. Equilibrate the vial of **42-(2-Tetrazolyl)rapamycin** to room temperature before opening to minimize moisture condensation. b. Weigh the desired amount of the compound in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 9.66 mg of **42-(2-Tetrazolyl)rapamycin**. c. Add the appropriate volume of anhydrous DMSO to the tube. d. Vortex or sonicate briefly until the solid is completely dissolved. e. Aliquot the stock solution into single-use, tightly sealed tubes. f. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations

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Caption: Workflow for long-term storage of **42-(2-Tetrazolyl)rapamycin**.

Simplified mTOR Signaling Pathway Inhibition

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Caption: Inhibition of the mTORC1 signaling pathway by **42-(2-Tetrazolyl)rapamycin**.

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